

synthesis pathway for rac cis-Loxoprofen-d3 Alcohol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Loxoprofen-d3

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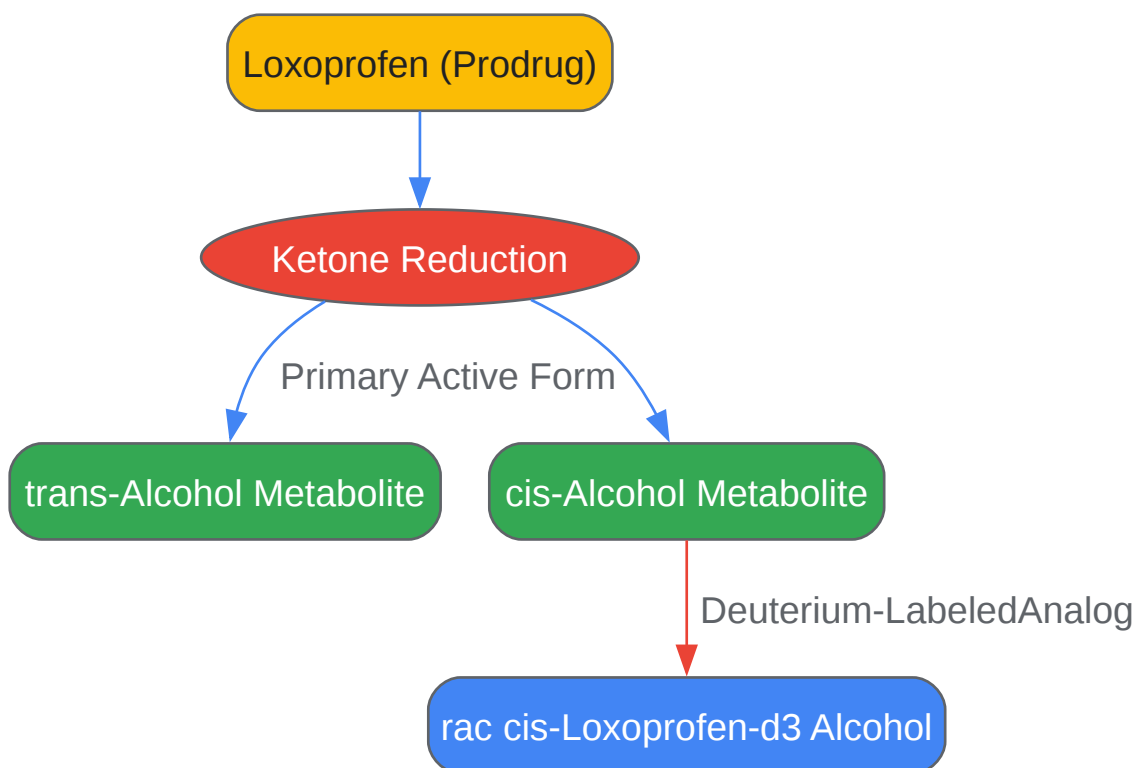
Chemical Identity and Properties

The table below summarizes the key characteristics of rac cis-**Loxoprofen-d3** Alcohol:

Property	Description
Chemical Name	rel-4-[[[(1R,2R)-2-Hydroxycyclopentyl]methyl]-a-methylbenzeneacetic-d3 Acid [1]
Molecular Formula	C ₁₅ H ₁₇ D ₃ O ₃ [1]
Molecular Weight	251.34 g/mol [1]
CAS Number	2508138-40-5 [1]
Physical State	White Solid [1]
IUPAC Name	2-(4-(((1R,2R)-2-hydroxycyclopentyl-1,3,3-d3)methyl)phenyl)propanoic acid [1]
Isotopic Labeling	Three deuterium atoms on the cyclopentyl ring [1]
Stereochemistry	Racemic mixture with a cis orientation of the hydroxyl group on the cyclopentyl ring [1]

Metabolic Pathway and Role in Research

Loxoprofen is a prodrug, and **rac cis-Loxoprofen-d3 Alcohol** is a deuterium-labeled version of one of its major human metabolites. The following diagram illustrates its metabolic relationship with the parent drug:



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Figure: Metabolic pathway of Loxoprofen showing the relationship to the deuterated cis-alcohol analog.

The **trans-alcohol metabolite** is considered the **primary active form** responsible for the drug's therapeutic effects by inhibiting cyclooxygenase (COX) activity [1] [2] [3]. The metabolism is highly stereoselective, with specific isomers undergoing chiral inversion or reduction [4].

Primary Analytical and Research Applications

rac cis-Loxoprofen-d3 Alcohol is predominantly used as a **stable isotope-labeled internal standard** in quantitative bioanalysis [1]. The table below outlines its main applications:

Application Area	Specific Use	Key Benefit
Bioanalytical Quantification	Internal standard for LC-MS/MS analysis of Loxoprofen and its metabolites in plasma, urine, and other biological matrices [1] [2].	Deuterium creates a 3 Da mass shift, allowing clear differentiation from analytes while maintaining nearly identical chemical and chromatographic properties [1].
Pharmacokinetic & Metabolic Studies	Enables precise tracking of the prodrug's stereoselective metabolism and the formation kinetics of its active and inactive metabolites [1] [4] [2].	Facilitates understanding of complex in vivo processes like chiral inversion and ketone reduction, which differ significantly between isomers [4].
Analytical Method Validation	Used during method development, validation (AMV), and Quality Control (QC) for Abbreviated New Drug Applications (ANDAs) and commercial production [5].	Ensures accuracy, precision, and reliability of data submitted to regulatory bodies [5].

Commercial Availability and Related Compounds

This compound is available from several chemical suppliers for research purposes. Here is a summary of commercial sources and related compounds:

Manufacturer/Supplier	Catalog/Product Number	Typical Package Sizes
Vulcanchem	VC0206135	Information not specified [1].
US Biological	166223	2.5 mg [1] [6].
TRC	L472912	25 mg [1].
Clearsynth	CS-T-97345	Information not specified [1].

- Related Reference Compounds:** The non-deuterated analog, **cis-Hydroxy Loxoprofen** (CAS# 371753-20-7), is also available for research [6].

- **Key Stereoisomer:** **rac trans-Loxoprofen-d3 Alcohol** is the deuterated form of the primary active metabolite and is equally critical for comprehensive metabolic studies [1] [6].

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